

In-Depth Technical Guide: Safety and Handling of 4,5-Dichloroquinoline

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Compound of Interest

Compound Name: 4,5-Dichloroquinoline

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This guide provides a comprehensive overview of the safety and handling precautions for **4,5-dichloroquinoline**, a heterocyclic aromatic compound with applications in medicinal chemistry and as an intermediate in the synthesis of various chemical compounds. Due to its hazardous properties, strict adherence to safety protocols is imperative when handling this substance.

Chemical and Physical Properties

Proper identification and understanding of the physical and chemical properties of **4,5-dichloroquinoline** are fundamental to its safe handling.

Property	Value	Source
Chemical Name	4,5-dichloroquinoline	PubChem
CAS Number	21617-18-5	PubChem
Molecular Formula	C ₉ H ₅ Cl ₂ N	PubChem
Molecular Weight	198.05 g/mol	PubChem
Appearance	Off-white to yellow or pale brown solid, powder, or crystals	Sigma-Aldrich, CymitQuimica
Melting Point	118 °C	ChemicalBook
Boiling Point	324.23 °C (rough estimate)	ChemicalBook
Flash Point	158.7 °C	ChemicalBook
Vapor Pressure	0.00313 mmHg at 25 °C	ChemicalBook
Solubility	Soluble in organic solvents such as ethanol and acetone; low solubility in water.	CymitQuimica
Storage Temperature	Freezer or ambient, in a cool, dry, well-ventilated area under an inert atmosphere.	Sigma-Aldrich, TCI Chemicals

Hazard Identification and Classification

4,5-Dichloroquinoline is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Signal Word: Warning[1][2]

Hazard Pictogram:



Toxicological Information

While specific quantitative acute toxicity data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values for **4,5-dichloroquinoline** are not readily available in the reviewed literature, the GHS classification "Harmful if swallowed" (H302) indicates a potential for significant adverse health effects upon ingestion. The primary hazards identified are irritation to the skin, eyes, and respiratory system.

Experimental Protocols

The GHS hazard classifications for skin and eye irritation are determined through standardized experimental protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test provides information on the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Test Animal: The albino rabbit is the preferred species.
- Preparation: Approximately 24 hours before the test, the fur on the animal's back is clipped.
- Application: A 0.5 g dose of the solid test substance is applied to a small area of skin (approximately 6 cm²) and covered with a gauze patch and a semi-occlusive dressing.
- Exposure: The exposure duration is 4 hours.
- Observation: After patch removal, the skin is examined for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours. Observations may continue for up to 14 days to assess the reversibility of any effects.
- Scoring: The severity of erythema and edema is scored numerically to determine the irritation potential.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause serious eye damage or irritation.

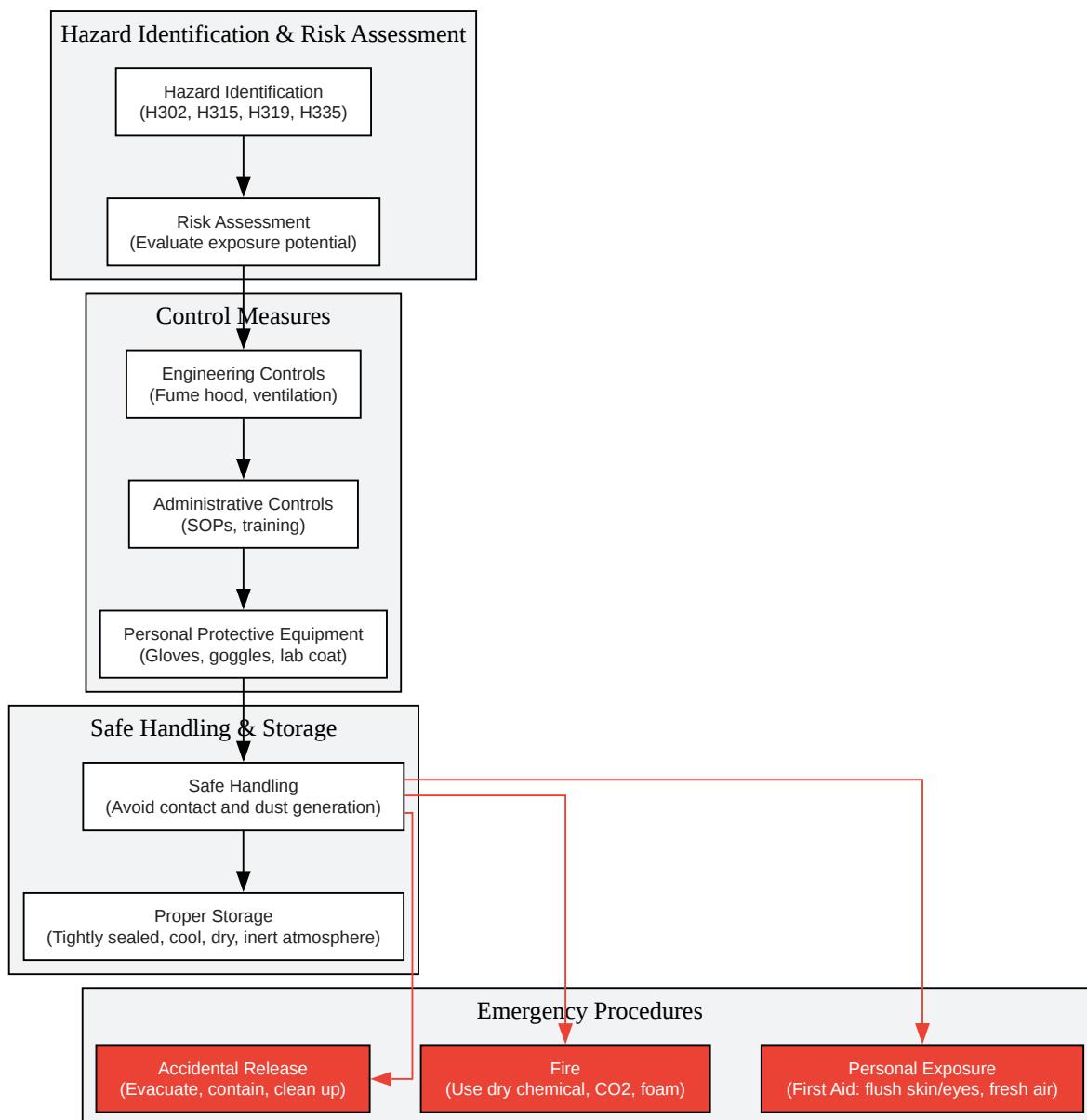
Methodology:

- Test Animal: The albino rabbit is the recommended species.
- Application: A single dose of the test substance (typically 0.1 mL or 0.1 g) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The observation period can be extended up to 21 days to evaluate the reversibility of the observed effects.
- Scoring: Lesions are scored according to a standardized system to classify the irritancy of the substance.

Safety and Handling Precautions

A systematic approach to safety is crucial when working with **4,5-dichloroquinoline**. The following diagram illustrates the logical workflow for safe handling, from initial hazard

assessment to emergency response.



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Safety and Handling Workflow for 4,5-Dichloroquinoline

Engineering Controls

- Work with **4,5-dichloroquinoline** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.

Handling

- Avoid contact with skin, eyes, and clothing.
- Avoid generating dust when handling the solid form.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Some sources recommend storage in a freezer.[\[2\]](#)
- Store under an inert atmosphere to maintain stability.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.
- Specific Hazards: Combustion may produce toxic fumes, including carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and hydrogen chloride gas.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment. Avoid breathing dust and contact with the substance.
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Containment and Cleanup: For solid spills, carefully sweep up the material and place it in a suitable, labeled container for disposal. Avoid creating dust. Clean the spill area with a suitable solvent or detergent.

Disposal Considerations

Dispose of **4,5-dichloroquinoline** and its containers in accordance with local, regional, and national regulations. Do not dispose of it with household waste or allow it to reach the sewage system.

This technical guide is intended to provide essential safety and handling information for **4,5-dichloroquinoline**. It is not a substitute for a thorough risk assessment and adherence to all applicable safety regulations. Always consult the Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information.

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